

valencene production yield comparison across microbial hosts

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Compound Focus: Valencene

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Valencene Production Yields in Microbial Hosts

Microbial Host	Maximum Reported Titer	Cultivation Scale	Key Engineering Strategies	Carbon Source	Citation
<i>Saccharomyces cerevisiae</i> (Yeast)	16.6 g/L [1]	Fed-batch, 15 L bioreactor	Combinatorial engineering: Enhanced MVA pathway, gene knockouts (e.g., <i>erg9</i> , <i>rox1</i>), overexpression of pathway genes, expression cassette optimization.	Glucose [2] [3]	
<i>Yarrowia lipolytica</i> (Yeast)	813 mg/L [1]	Shake flask	Protein engineering of valencene synthase and the native mevalonate pathway.	Glucose [1]	
<i>Rhodobacter sphaeroides</i> (Bacterium)	120.53 mg/L (from glucose);	Shake flask	Heterologous expression of valencene synthase, knockout of	Glucose & Cornstark	

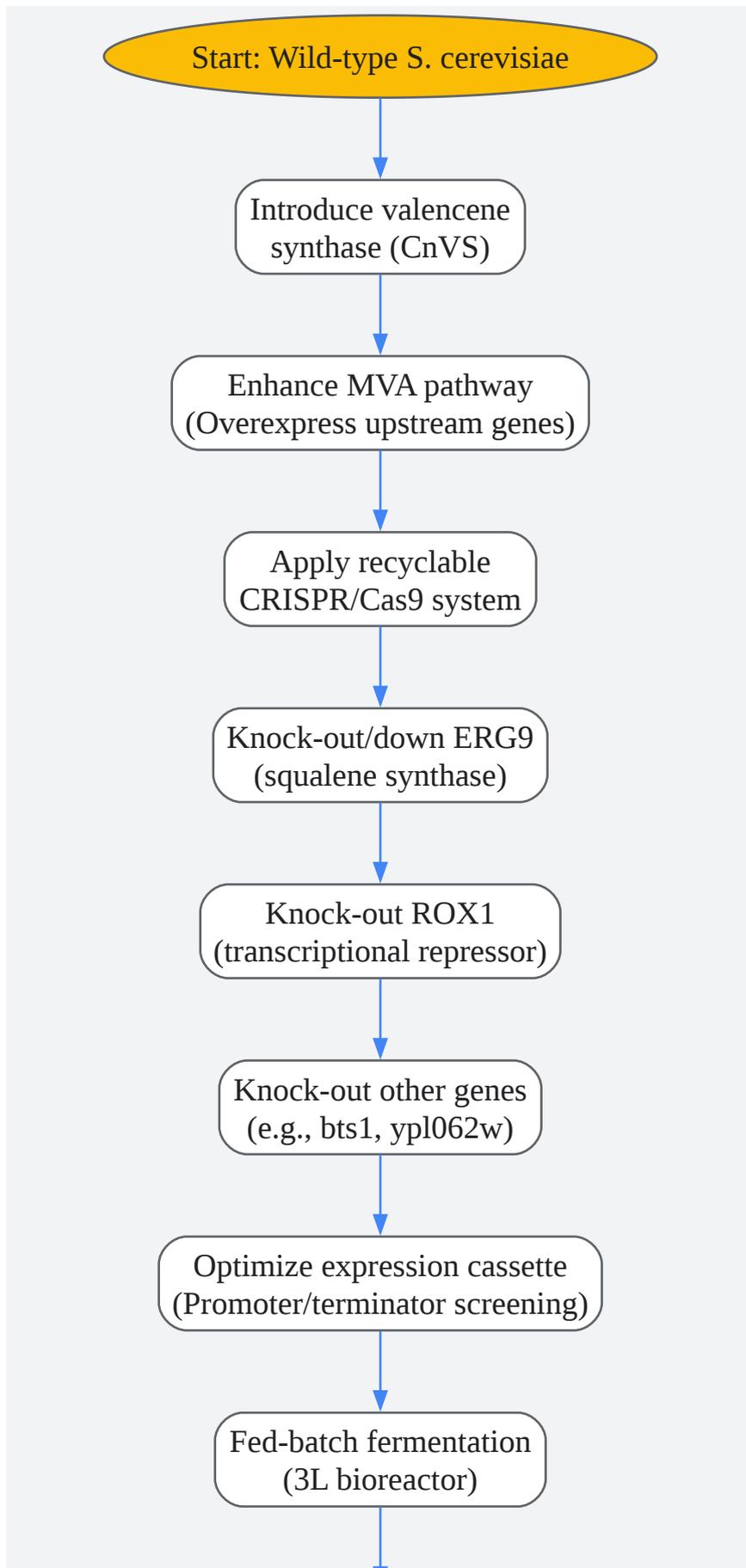
Microbial Host	Maximum Reported Titer	Cultivation Scale	Key Engineering Strategies	Carbon Source	Citation
	100.51 mg/L (from cornstalk) [1]		competing pathways (<i>phaB/gdhA/ladH</i>), use of quorum-sensing promoter, integration of mevalonate pathway.	hydrolysate [1]	
Pseudomonas putida (Bacterium)	~10-fold increase (specific titer not stated) [4]	Not specified	Rapid iterative genome editing using a CRISPR/Cas9 system to engineer the host for production.	Not specified [4]	
Synechocystis sp. PCC 6803 (Cyanobacterium)	19 mg/g DCW [5]	Not specified	Deletion of competing pathways (<i>shc, sqs</i>), downregulation of carotenoid formation (CRISPRi on <i>crtE</i>), creation of enzyme fusion (IspA-CnVS).	CO ₂ [5]	
Komagataella phaffii	173.6 mg/L [1]	Shake flask	Enhanced native mevalonate pathway, down-regulation of competitive pathway, overexpression of fusion enzyme (FPP synthase and valencene synthase).	Glucose [1]	
Corynebacterium glutamicum	2.41 mg/L [2]	Not specified	Expression of valencene synthase, overexpression of <i>erg20</i> and <i>ispA</i> .	Not specified [2]	

Detailed Experimental Protocols

The high yields achieved in these hosts are the result of systematic metabolic engineering. The following workflows detail the key experimental steps described in the research.

Engineering Workflow for **Saccharomyces cerevisiae**

The highest **valencene** production was achieved in *S. cerevisiae* through comprehensive metabolic engineering, as outlined below [2].



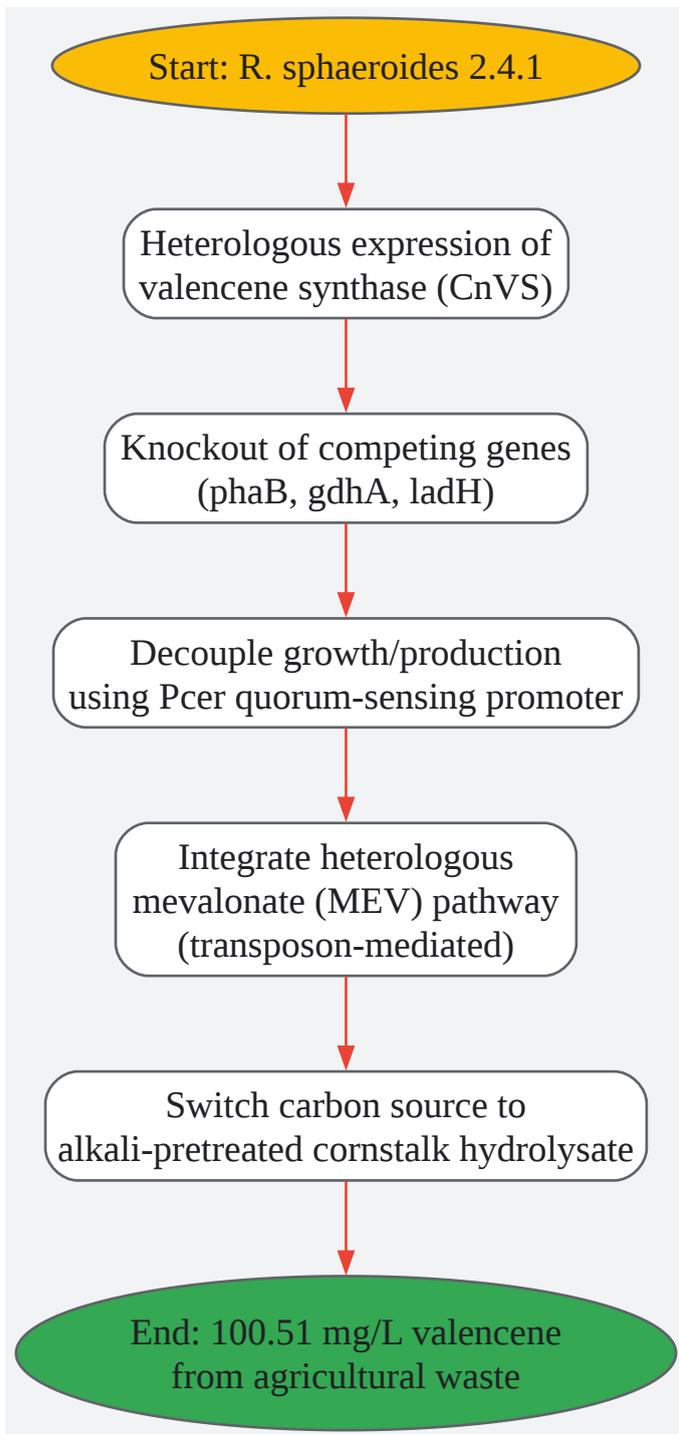


End: 539.3 mg/L to 16.6 g/L valencene

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Engineering Workflow for **Rhodobacter sphaeroides**

This bacterium was engineered for sustainable production from agricultural waste, with a strategy focused on decoupling growth and production [1].



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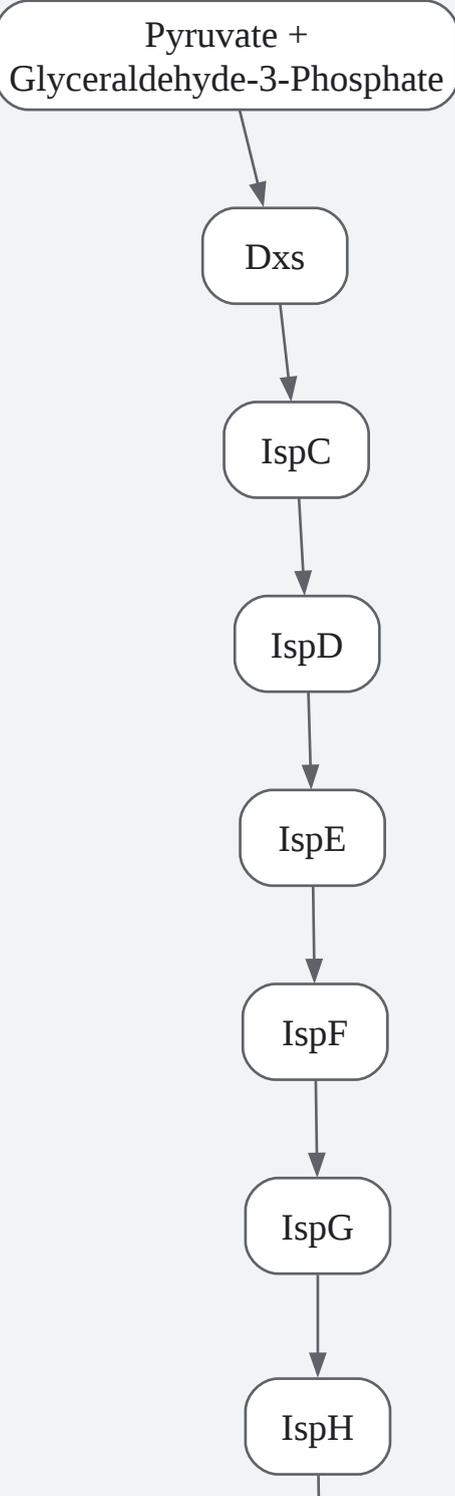
Biosynthesis Pathway for Valencene

Valencene is a sesquiterpenoid derived from universal isoprenoid precursors. Microbial hosts utilize one of two main pathways, which converge at the synthesis of Farnesyl Pyrophosphate (FPP), the direct precursor to **valencene** [6].

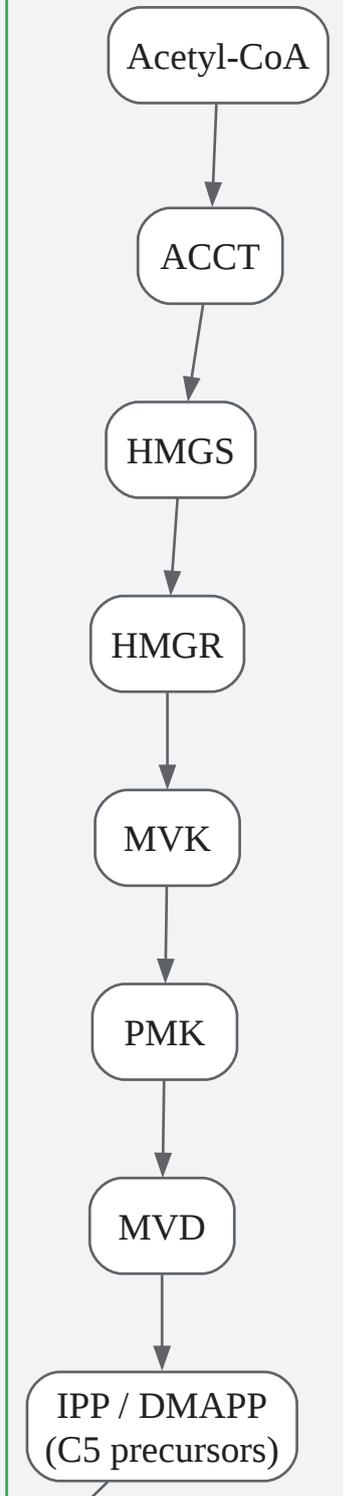
Methylerythritol Phosphate (MEP) Pathway
(Used by most bacteria & plant plastids)

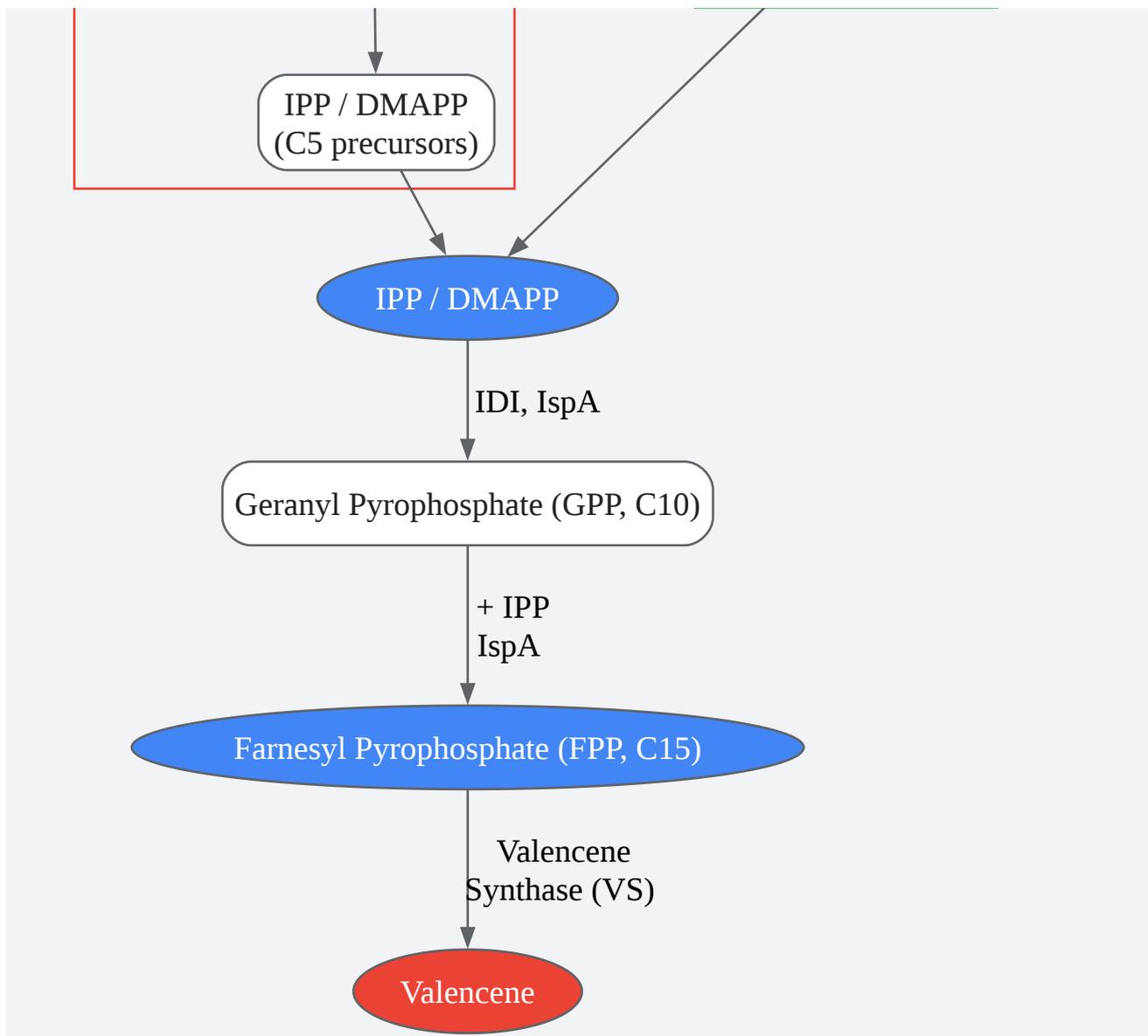
Mevalonate (MVA) Pathway
(Used by eukaryotes & some bacteria)

MEP Pathway Steps



MVA Pathway Steps





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Key Trends and Conclusions

- **Superior Performance of Yeast:** Engineered *S. cerevisiae* currently stands out for achieving the highest **valencene** titers, making it the most promising host for industrial-scale production [1] [2] [3].
- **Strategic Diversification:** Research is actively exploring non-conventional hosts like *R. sphaeroides* and *P. putida*, which offer unique advantages such as the ability to use low-cost feedstocks (agricultural waste, organic acids) and rapid engineering with advanced toolkits like CRISPR/Cas9 [1] [4].
- **Precursor Pathway is Crucial:** A common theme across all high-performing strains is the critical need to enhance the supply of the universal precursor, FPP. This is achieved by overexpressing

native pathways, introducing more efficient heterologous pathways (like the MVA pathway in bacteria), and aggressively knocking out competitive metabolic pathways [1] [2] [5].

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References

1. Systematic engineering to enhance valencene production in ... [pmc.ncbi.nlm.nih.gov]
2. High production of valencene in Saccharomyces ... [pmc.ncbi.nlm.nih.gov]
3. valencene and its chemical conversion to (+)-nootkatone [sciencedirect.com]
4. A single-plasmid-based, easily curable CRISPR/Cas9 system ... [pmc.ncbi.nlm.nih.gov]
5. Metabolic engineering of Synechocystis sp. PCC 6803 for ... [sciencedirect.com]
6. Application of valencene and prospects for its production in ... [frontiersin.org]

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